

Application Notes and Protocols for Cholesteryl Tridecanoate in Cosmetic Formulations

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Compound of Interest

Compound Name: Cholesteryl tridecanoate

Cat. No.: B15601624

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Introduction

Cholesteryl tridecanoate, a cholesterol ester, is a specialized ingredient for cosmetic and pharmaceutical applications. Its primary function lies in its ability to form liquid crystalline structures within emulsions. These structures offer enhanced stability, unique textural properties, and the potential for controlled release of active ingredients. This document provides detailed application notes and experimental protocols for the formulation of **cholesteryl tridecanoate** in cosmetic products.

Application Notes

INCI Name: **CHOLESTERYL TRIDECANOATE** CAS Number: 25605-87-2 Molecular Formula: C₄₀H₇₀O₂ Molecular Weight: 582.98 g/mol

Key Features and Benefits:

- Liquid Crystal Formation:** **Cholesteryl tridecanoate**, often in combination with other cholesteryl esters, can form thermotropic liquid crystals. In emulsions, these structures create a lamellar network that mimics the skin's own lipid barrier, enhancing biocompatibility and skin feel.

- **Emulsion Stabilization:** The liquid crystalline network effectively stabilizes both oil-in-water (O/W) and water-in-oil (W/O) emulsions, preventing coalescence of droplets and improving shelf life.
- **Enhanced Skin Feel:** Formulations containing **cholesteryl tridecanoate** often exhibit a luxurious, silky, and non-greasy skin feel. The liquid crystalline structure can also reduce the tackiness of other ingredients.
- **Controlled Release:** The layered structure of liquid crystals can encapsulate active ingredients, potentially allowing for their sustained release into the skin.
- **Moisturization:** By reinforcing the skin's natural barrier, liquid crystal emulsions can help reduce transepidermal water loss (TEWL), leading to improved skin hydration.
- **Visual Effects:** Certain combinations of cholesteryl esters can produce iridescent color effects that change with temperature, offering unique aesthetic possibilities in decorative cosmetics.

Applications:

- **Skin Care:** Moisturizers, anti-aging creams, serums, and lotions.
- **Sun Care:** Sunscreen lotions and creams for improved stability and feel.
- **Color Cosmetics:** Foundations, concealers, and lipsticks for a smooth application and unique visual properties.
- **Hair Care:** Conditioners and hair masks to improve texture and combability.

Solubility and Compatibility:

Cholesteryl tridecanoate is a solid at room temperature and is soluble in a variety of cosmetic oils and esters. Its solubility increases with temperature. It is compatible with a wide range of cosmetic ingredients, including other emollients, emulsifiers, thickeners, and active ingredients. For optimal liquid crystal formation, it is often used in combination with other cholesteryl esters such as cholesteryl nonanoate, cholesteryl oleyl carbonate, and cholesteryl isostearate.

Quantitative Data Summary

The following table summarizes key physical and formulation data for **cholesteryl tridecanoate** and related cholesteryl esters. Data for **cholesteryl tridecanoate** is partially estimated based on the properties of homologous cholesteryl esters due to limited direct availability in the literature.

Property	Cholesteryl Tridecanoate (C13)	Cholesteryl Laurate (C12)	Cholesteryl Myristate (C14)	Cholesteryl Palmitate (C16)
Molecular Weight (g/mol)	582.98	570.95	599.01	627.06
Physical Form at 25°C	Solid	Solid	Solid	Solid
Melting Point (°C) (Crystal to Liquid Crystal/Isotropic Liquid)	~75-85 (estimated)	92.5	84.5	78.0
Liquid Crystal to Isotropic Liquid Transition (°C)	~85-95 (estimated)	-	79.5	77.5
Typical Concentration Range in Emulsions (% w/w)	0.5 - 5.0	0.5 - 5.0	0.5 - 5.0	0.5 - 5.0
Solubility in Caprylic/Capric Triglyceride at 75°C	Good	Good	Good	Good

Note: Transition temperatures for cholesteryl esters can vary depending on the purity of the material and the analytical method used.

Experimental Protocols

Protocol 1: Formulation of a Liquid Crystal Oil-in-Water (O/W) Cream

This protocol outlines the preparation of a stable and aesthetically pleasing O/W cream utilizing **cholesteryl tridecanoate** for liquid crystal formation.

Materials:

- Oil Phase:
 - **Cholesteryl Tridecanoate**: 2.0%
 - Cholesteryl Isostearate: 1.0%
 - Cetearyl Alcohol: 3.0%
 - Caprylic/Capric Triglyceride: 10.0%
 - Emulsifier (e.g., Glyceryl Stearate, PEG-100 Stearate): 4.0%
- Water Phase:
 - Deionized Water: q.s. to 100%
 - Glycerin: 3.0%
 - Xanthan Gum: 0.2%
- Cool-Down Phase:
 - Preservative (e.g., Phenoxyethanol, Ethylhexylglycerin): 1.0%
 - Fragrance: 0.1%

Equipment:

- Beakers
- Water bath or heating mantle
- Homogenizer (rotor-stator type)
- Overhead stirrer with propeller blade
- Thermometer
- Polarizing microscope (for verification of liquid crystal formation)

Procedure:

- Preparation of Phases:
 - In a beaker, combine all ingredients of the oil phase. Heat to 80-85°C with gentle stirring until all components are melted and the phase is uniform.
 - In a separate beaker, combine the deionized water and glycerin of the water phase. Sprinkle in the xanthan gum while stirring to prevent clumping. Heat the water phase to 80-85°C.
- Emulsification:
 - Slowly add the water phase to the oil phase while homogenizing at a moderate speed (e.g., 5000-8000 rpm).
 - Continue homogenization for 3-5 minutes to form a fine emulsion.
- Liquid Crystal Formation (Controlled Cooling):
 - Transfer the emulsion to an overhead stirrer and begin cooling while stirring at a low to moderate speed.

- The cooling rate is critical for the formation of well-defined liquid crystalline structures. A slower cooling rate is generally preferred.
- Cool-Down Phase:
 - Once the emulsion has cooled to below 40°C, add the preservative and fragrance.
 - Continue stirring until the cream is uniform and has reached room temperature.
- Verification (Optional):
 - Place a small sample of the final cream on a microscope slide.
 - Observe under a polarizing microscope. The presence of Maltese crosses is indicative of lamellar liquid crystalline structures.

Protocol 2: Stability Testing of the Liquid Crystal Emulsion

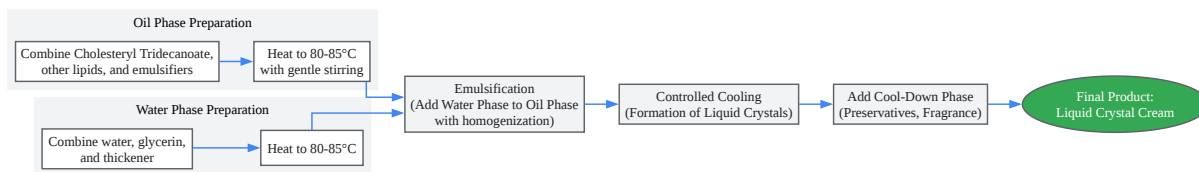
This protocol describes methods to assess the physical stability of the formulated cream.

Methods:

- Accelerated Stability Testing (Centrifugation):
 - Place a sample of the cream in a centrifuge tube.
 - Centrifuge at 3000 rpm for 30 minutes.
 - Observe for any signs of phase separation, creaming, or coalescence. A stable emulsion will show no change.
- Thermal Stability Testing (Freeze-Thaw Cycles):
 - Subject the cream to three to five freeze-thaw cycles. Each cycle consists of:
 - 24 hours at -10°C
 - 24 hours at 25°C

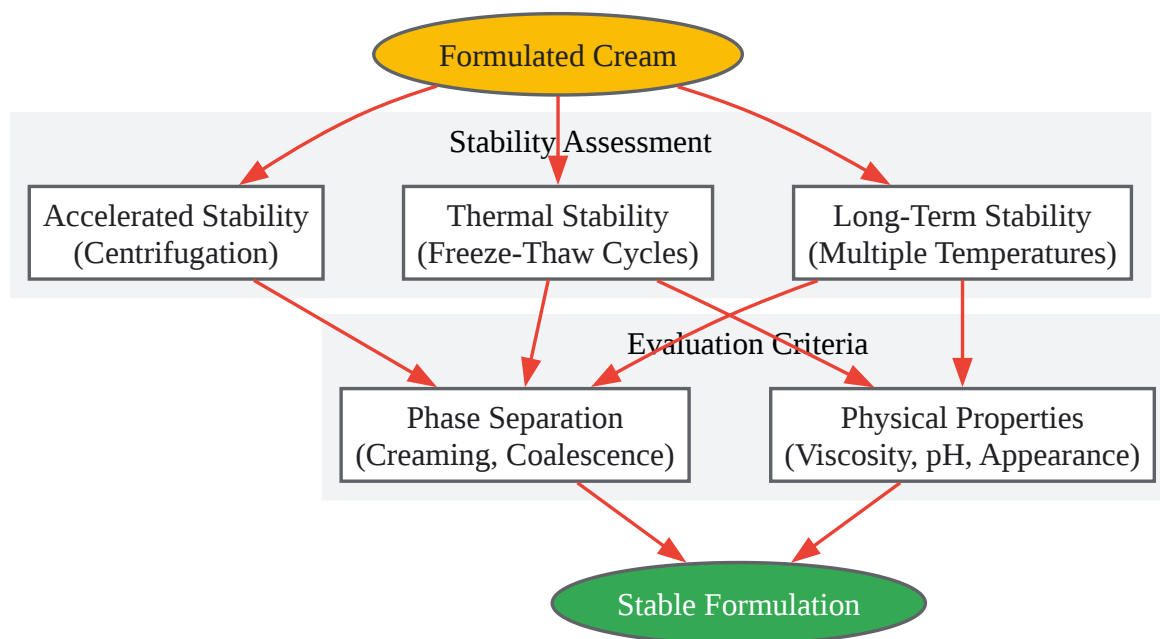
- After the cycles, visually inspect the cream for changes in consistency, color, odor, and for any signs of phase separation.
- Long-Term Stability Testing:
 - Store samples of the cream at different temperature conditions:
 - Room temperature (20-25°C)
 - Elevated temperature (40°C)
 - Refrigerated (4°C)
 - Evaluate the samples at regular intervals (e.g., 1, 2, 3, and 6 months) for any changes in physical properties (viscosity, pH, appearance) and for signs of instability.

Visualizations



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Caption: Workflow for the formulation of a liquid crystal cream.



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Caption: Logical flow for stability testing of cosmetic emulsions.

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